

# Application Notes and Protocols for Sulfo-Cy5 Diacid Potassium Salt

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## Compound of Interest

Compound Name: *Sulfo-Cy5 diacid potassium*

Cat. No.: *B12361336*

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## Introduction

**Sulfo-Cy5 diacid potassium** salt is a water-soluble, near-infrared fluorescent dye. As a member of the cyanine dye family, it is characterized by its high molar extinction coefficient, good fluorescence quantum yield, and a chemical structure that includes sulfonate groups to enhance its hydrophilicity.<sup>[1][2]</sup> This increased water solubility makes it particularly suitable for biological applications in aqueous environments, as it minimizes the need for organic co-solvents that can be detrimental to the structure and function of biomolecules.<sup>[3]</sup> The dye's fluorescence emission in the far-red to near-infrared spectrum reduces interference from cellular autofluorescence, leading to an improved signal-to-noise ratio in fluorescence microscopy and other imaging applications.<sup>[1]</sup> While it is an inactive form of Cy5 carboxylic acid, it serves as a valuable tool for various research and development purposes, including its use in biological imaging and as a non-reactive control.<sup>[4][5]</sup>

## Physicochemical and Spectral Properties

A summary of the key quantitative data for **sulfo-Cy5 diacid potassium** salt is provided in the table below. This information is essential for accurate preparation of stock solutions and for designing experiments.

Property	Value	Reference
Molecular Formula	$C_{32}H_{37}KN_2O_8S_2$	[4]
Molecular Weight	680.87 g/mol	[6]
Excitation Maximum ( $\lambda_{ex}$ )	646 nm	
Emission Maximum ( $\lambda_{em}$ )	662 nm	
Molar Extinction Coefficient ( $\epsilon$ )	271,000 $L \cdot mol^{-1} \cdot cm^{-1}$	
Solubility	Highly soluble in water, DMSO, and DMF	[4]
Storage (Solid)	-20°C for up to 24 months, in the dark	[4]
Storage (In Solution)	-20°C for up to 1 month or -80°C for up to 6 months	[7]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **sulfo-Cy5 diacid potassium** salt in dimethyl sulfoxide (DMSO). This concentrated stock is ideal for long-term storage and for dilution into aqueous buffers for working solutions.

Materials:

- **Sulfo-Cy5 diacid potassium** salt (MW: 680.87 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer

- Centrifuge

Procedure:

- Equilibration: Allow the vial of **sulfo-Cy5 diacid potassium** salt to warm to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out a desired amount of the dye powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 6.81 mg of the dye.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the dye. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until all the dye is completely dissolved. A brief centrifugation can help to collect all the solution at the bottom of the tube.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

## Protocol 2: Preparation of an Aqueous Working Solution

This protocol outlines the dilution of the DMSO stock solution into an aqueous buffer to prepare a working solution for immediate use in experiments.

Materials:

- 10 mM **sulfo-Cy5 diacid potassium** salt stock solution in DMSO
- Desired aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.4)
- Microcentrifuge tubes or other suitable containers
- Pipettes and sterile pipette tips

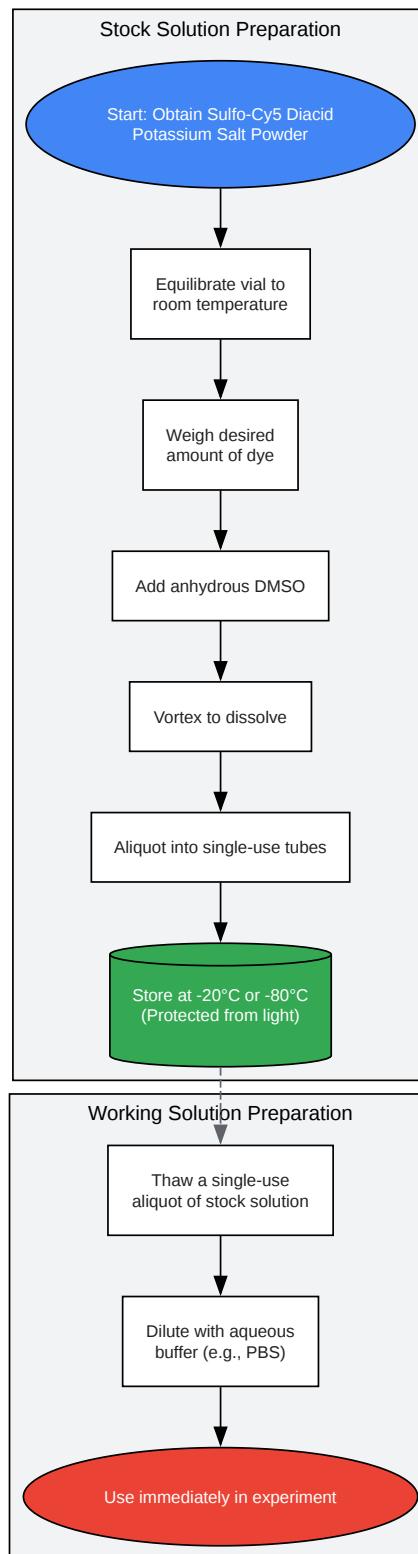
Procedure:

- Thawing: Thaw a single-use aliquot of the 10 mM DMSO stock solution at room temperature, protected from light.

- Dilution: Dilute the stock solution to the desired final concentration in your aqueous buffer of choice. For example, to prepare 1 mL of a 10  $\mu$ M working solution, add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of PBS.
- Mixing: Gently mix the solution by pipetting or brief vortexing.
- Use: Use the freshly prepared working solution immediately for your application. Discard any unused portion of the diluted aqueous solution.

## Diagrams

## Workflow for Preparing Sulfo-Cy5 Diacid Potassium Salt Stock Solution

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Caption: Workflow for the preparation of **sulfo-cy5 diacid potassium salt** solutions.

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